

# Part 1: Chemical Profile & Physiochemical Properties[2]

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## Compound of Interest

Compound Name: 4-Fluorocinnamoyl chloride

CAS No.: 13565-08-7

Cat. No.: B077822

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4-FCC is predominantly available as the trans isomer.[2] Its physical state at room temperature is a low-melting solid, which often presents handling challenges in automated liquid dispensing systems.

Table 1: Physiochemical Datasheet

Property	Value / Description	Notes
CAS Number	13565-08-7	
IUPAC Name	(2E)-3-(4-fluorophenyl)prop-2-enoyl chloride	Predominantly trans isomer
Molecular Formula		
Molecular Weight	184.59 g/mol	
Melting Point	42–46 °C	Solid at RT; liquefies easily upon gentle heating
Boiling Point	90 °C @ 0.1 mmHg	High vacuum required for distillation
Density	~1.289 g/cm <sup>3</sup>	Predicted
Appearance	White to pale yellow crystalline solid	Yellowing indicates hydrolysis or conjugation impurities
Reactivity Hazards	Lachrymator, Corrosive, Moisture Sensitive	Hydrolyzes to HCl and 4-fluorocinnamic acid

## Part 2: Strategic Synthesis & Optimization

While commercially available, fresh preparation is often required to ensure the integrity of the acyl chloride group, which degrades over time. The standard synthesis involves the chlorination of 4-fluorocinnamic acid.

### Protocol: Catalytic Vilsmeier-Haack Chlorination

Objective: Synthesis of 4-FCC from 4-fluorocinnamic acid with minimized side reactions (polymerization).

Reagents:

- 4-Fluorocinnamic acid (1.0 eq)
- Thionyl Chloride (

) (1.5 – 2.0 eq)

- N,N-Dimethylformamide (DMF) (Catalytic, 1-2 drops)
- Solvent: Toluene or Dichloromethane (DCM) (Optional; neat reaction is common)

#### Step-by-Step Methodology:

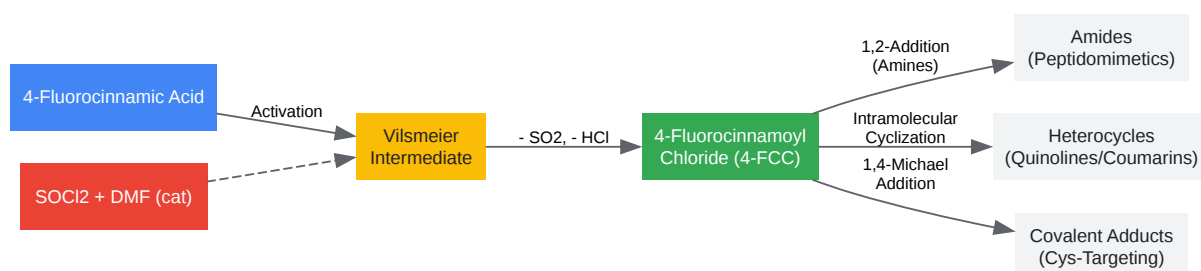
- Setup: Equip a dry round-bottom flask with a magnetic stir bar, reflux condenser, and a drying tube (CaCl<sub>2</sub> or Ar balloon). Critical: Connect the outlet to a caustic scrubber (NaOH solution) to neutralize evolved HCl and SO<sub>2</sub> gases.
- Addition: Charge the flask with 4-fluorocinnamic acid. Add  
  
slowly.
- Catalysis: Add 1-2 drops of anhydrous DMF.
  - Expert Insight: DMF reacts with  
  
to form the Vilsmeier reagent (chloroiminium ion), which is a far more potent electrophile than  
  
alone. This allows the reaction to proceed at lower temperatures, preserving the sensitive double bond.
- Reaction: Heat to reflux (approx. 75-80 °C) for 2–3 hours. The suspension will turn into a clear yellow solution upon completion.
- Isolation: Remove excess  
  
via rotary evaporation under reduced pressure. Add dry toluene and re-evaporate (azeotropic removal of traces of  
  
).
- Purification: For high-purity applications, distill under high vacuum (0.1 mmHg, ~90 °C) or recrystallize from dry hexane.

## Part 3: Mechanistic Pathways & Visualization

Understanding the dual reactivity of 4-FCC is vital for drug design. It can undergo 1,2-addition (nucleophilic acyl substitution) or 1,4-addition (Michael addition), depending on the nucleophile and conditions.

### Diagram 1: Synthesis & Divergent Reactivity

The following diagram illustrates the catalytic synthesis mechanism and the bifurcation of downstream reactivity.



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Figure 1: Synthetic pathway from acid precursor to 4-FCC, highlighting the divergence into amide formation, heterocycle synthesis, and covalent modification pathways.

## Part 4: Pharmaceutical Applications[2]

The 4-fluorocinnamoyl moiety is a privileged scaffold in medicinal chemistry. The fluorine atom at the para position exerts specific electronic and metabolic effects.

1. Metabolic Stability (The Fluorine Effect): Replacing a hydrogen with fluorine blocks metabolic oxidation at the para position of the phenyl ring (blocking P450 hydroxylation). This extends the half-life (

) of the resulting drug candidate compared to the non-fluorinated analog.

2. Covalent Inhibition (The Warhead): 4-FCC is frequently used to install the cinnamamide motif, which acts as a "Michael Acceptor."

- Mechanism: The

-unsaturated system reacts irreversibly with nucleophilic cysteine residues in the active sites of enzymes (e.g., kinases, proteases).

- Selectivity: The fluorine atom modulates the electrophilicity of the double bond, fine-tuning reactivity to avoid off-target toxicity (glutathione depletion).

3. Heterocyclic Synthesis: 4-FCC serves as a precursor for synthesizing fluorinated quinolines and coumarins via Friedel-Crafts acylation or intramolecular cyclization. These scaffolds are foundational in anti-cancer and anti-viral research.

## Part 5: Handling, Safety & Stability (E-E-A-T)

### Safety Profile:

- Corrosive: Causes severe skin burns and eye damage (Category 1B).
- Lachrymator: Potent tear-inducing agent.[3] Handle only in a functioning fume hood.
- Reaction with Water: Violently hydrolyzes to release HCl gas.

### Storage Protocols:

- Atmosphere: Store under Argon or Nitrogen.
- Temperature: Refrigerate (2–8 °C) to prevent spontaneous polymerization or hydrolysis.
- Container: Use Teflon-lined caps. Parafilm is insufficient as HCl fumes can degrade it over time.
- Visual Check: If the solid has turned dark yellow or orange, verify purity via TLC or NMR before use; degradation products (acid/polymers) can interfere with stoichiometry.

## References

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